

# Safeguarding Researchers: A Guide to Handling 4,7-Didehydroneophysalin B

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,7-Didehydroneophysalin B

Cat. No.: B1249677

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential guidance on the safe handling and disposal of **4,7-Didehydroneophysalin B**, a steroidal compound isolated from plants of the *Physalis* genus. While a specific Safety Data Sheet (SDS) for **4,7-Didehydroneophysalin B** is not readily available in public domains, this guide synthesizes known data and general best practices for handling related physalin compounds to ensure a safe laboratory environment.

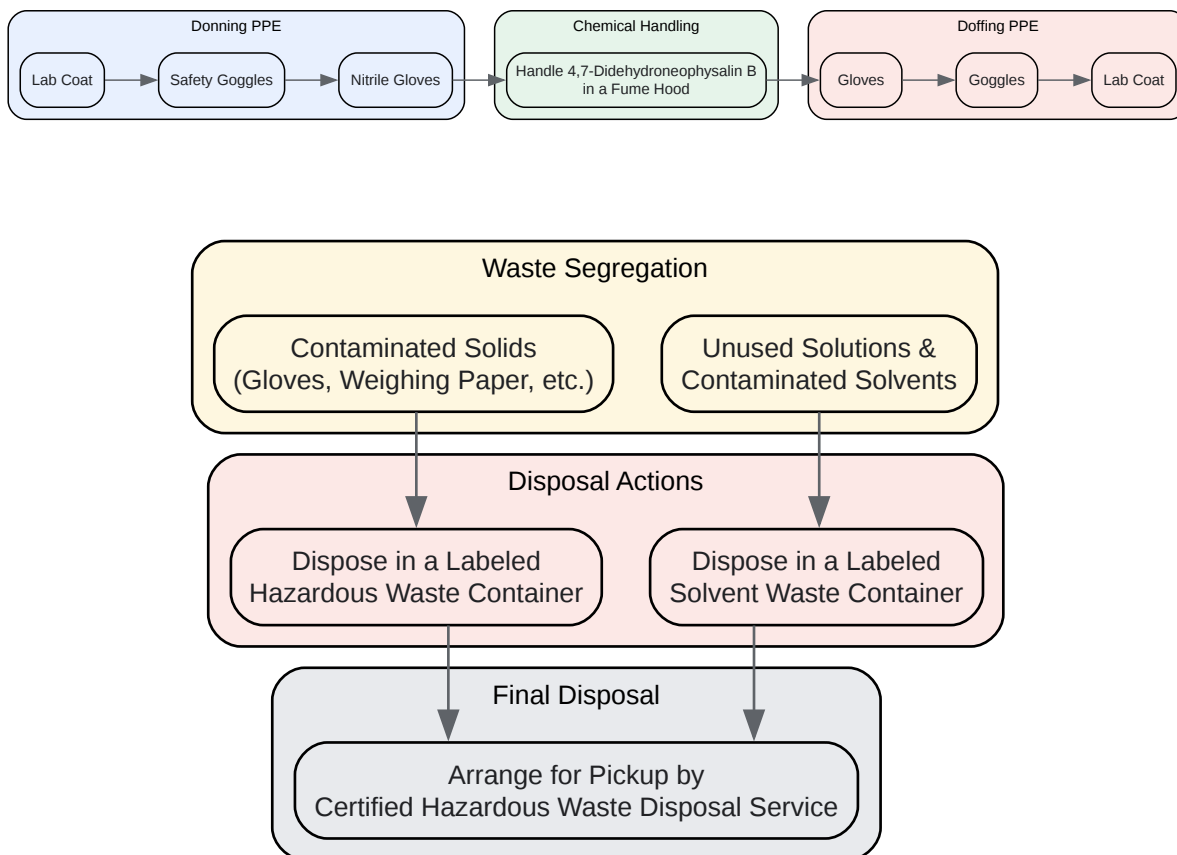
## Physicochemical Properties

Understanding the fundamental properties of **4,7-Didehydroneophysalin B** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>28</sub> O <sub>9</sub>	--INVALID-LINK--
Molecular Weight	508.5 g/mol	--INVALID-LINK--
CAS Number	134461-76-0	--INVALID-LINK--
Appearance	Powder	--INVALID-LINK--[1]
LogP	1.3	--INVALID-LINK--
Hydrogen Bond Donor Count	1	--INVALID-LINK--
Hydrogen Bond Acceptor Count	9	--INVALID-LINK--

## Operational Plan: Personal Protective Equipment (PPE)

A robust PPE plan is critical to minimize exposure and ensure personal safety. The following workflow outlines the necessary steps for donning and doffing PPE when handling **4,7-Didehydroneophysalin B**.



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## References

- 1. 4,7-Didehydroneophysalin B | CAS:134461-76-0 | Manufacturer ChemFaces [chemfaces.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)